

An In-depth Technical Guide to the Synthesis of BODIPY 493/503

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Compound of Interest

Compound Name: Pyrromethene 546

Cat. No.: B183774

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This guide provides a comprehensive overview of the synthesis, characterization, and application of BODIPY 493/503 (4,4-difluoro-1,3,5,7,8-pentamethyl-4-bora-3a,4a-diaza-s-indacene), a highly versatile and widely used fluorescent dye. Developed for researchers, scientists, and professionals in drug development, this document details the synthetic protocol, key quantitative data, and common experimental workflows.

Core Synthesis and Physicochemical Properties

BODIPY 493/503 is a lipophilic fluorophore known for its bright green fluorescence, high photostability, and sharp emission spectrum. Its utility is particularly pronounced in the visualization of neutral lipids and lipid droplets within both live and fixed cells.

Quantitative Data Summary

The following table summarizes the key physicochemical and spectroscopic properties of BODIPY 493/503.

Property	Value	Reference
Chemical Formula	C ₁₄ H ₁₇ BF ₂ N ₂	[1]
Molecular Weight	262.11 g/mol	[1]
Appearance	Orange to red crystalline solid	
Excitation Maximum (λ _{ex})	493 nm	[2]
Emission Maximum (λ _{em})	503 nm	[2]
Molar Absorptivity (ε)	>80,000 cm ⁻¹ M ⁻¹	[3][4]
Fluorescence Quantum Yield (Φ)	~0.9	[3][4]
Fluorescence Lifetime	7.2 ns	[3][5]
IUPAC Name	4,4-difluoro-1,3,5,7,8-pentamethyl-4-bora-3a,4a-diaza-s-indacene	[1]

Spectroscopic Characterization

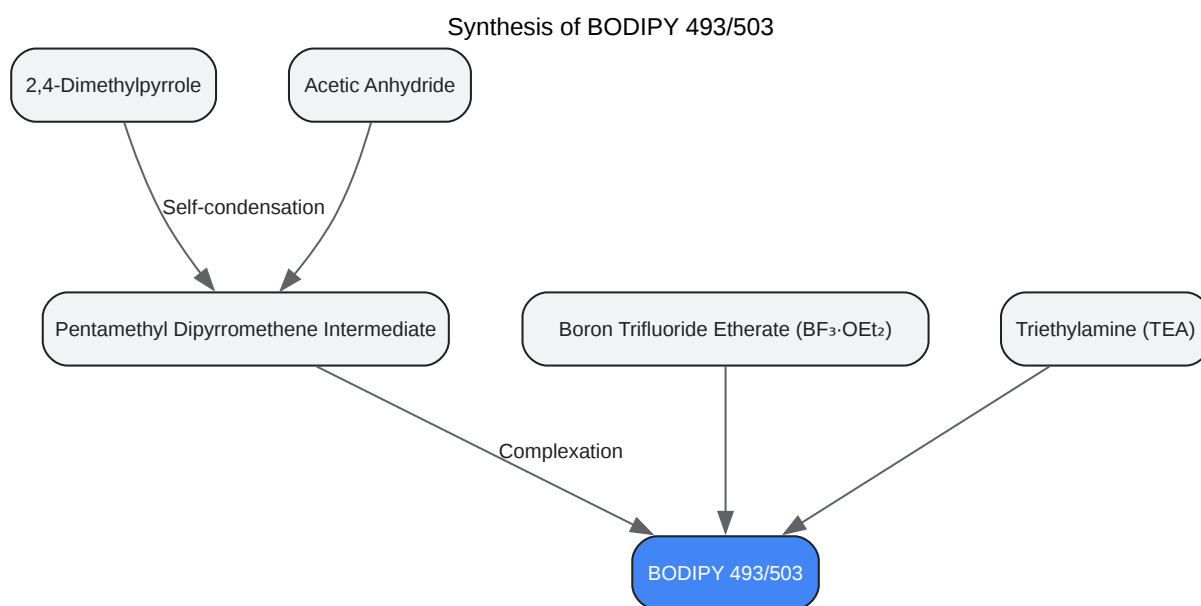
Nuclear Magnetic Resonance (NMR) spectroscopy is a critical tool for the structural elucidation of BODIPY 493/503. The following table provides typical chemical shifts observed in Chloroform-d (CDCl₃).[6]

Nucleus	Chemical Shift (ppm)
¹ H NMR	5.95 (s, 2H), 2.52 (s, 3H), 2.45 (s, 6H), 2.25 (s, 6H)
¹³ C NMR	159.5, 140.5, 133.0, 121.5, 17.0, 15.0, 14.5
¹¹ B NMR	0.8 (t)
¹⁹ F NMR	-146.0 (q)

Synthesis Protocol

The synthesis of BODIPY 493/503 is based on the foundational work of Treibs and Kreuzer, involving an acid-catalyzed self-condensation of a pyrrole derivative followed by complexation with a boron trifluoride adduct.[7]

Synthesis Pathway Diagram



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Caption: Synthesis of BODIPY 493/503 via self-condensation and complexation.

Experimental Protocol

Materials:

- 2,4-Dimethylpyrrole
- Acetic Anhydride
- Boron Trifluoride Etherate ($\text{BF}_3 \cdot \text{OEt}_2$)

- Triethylamine (TEA)
- Dichloromethane (DCM), anhydrous
- Hexane
- Silica Gel for column chromatography

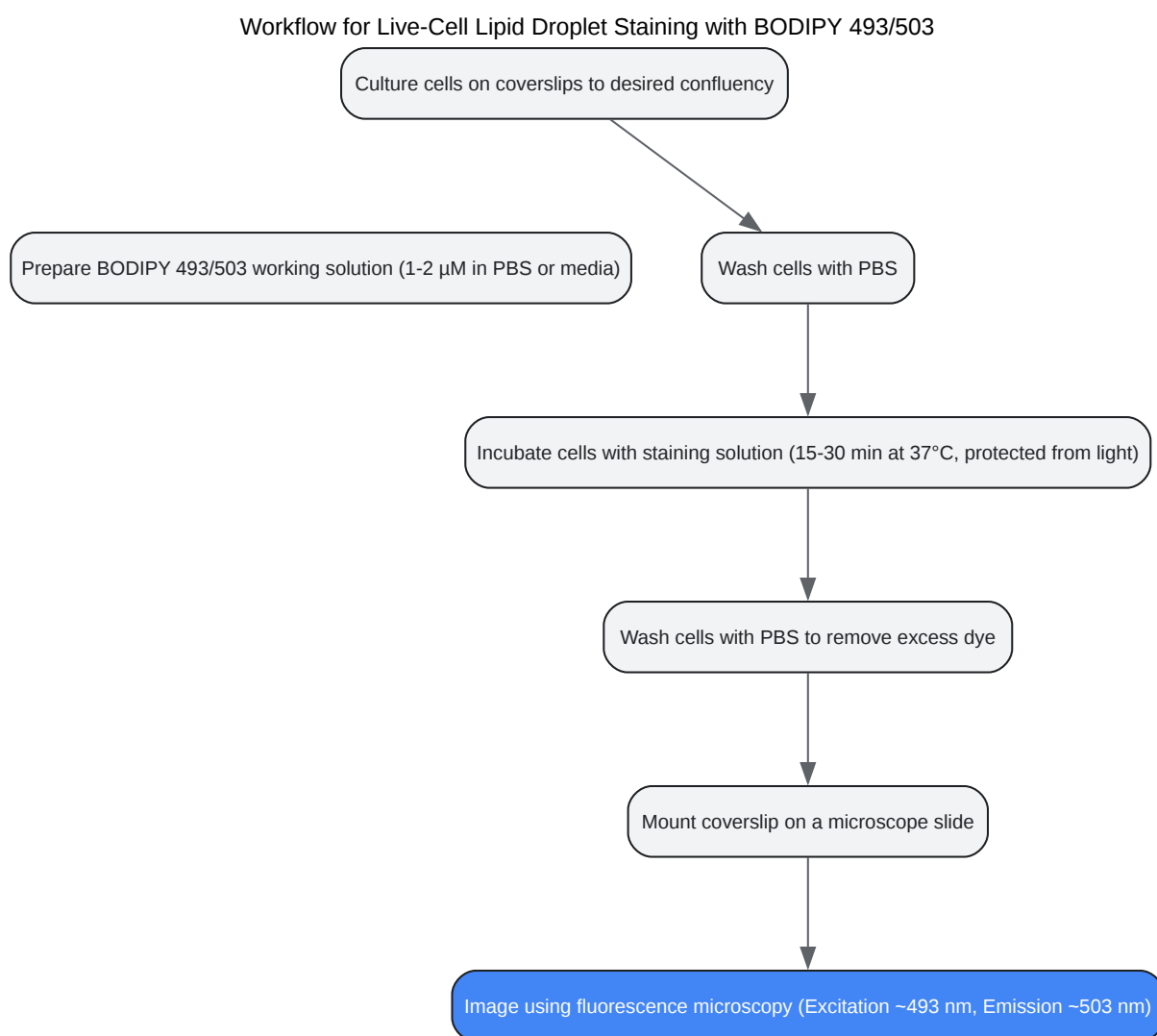
Procedure:

- **Reaction Setup:** In a flame-dried, two-neck round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., argon or nitrogen), dissolve 2,4-dimethylpyrrole in anhydrous dichloromethane.
- **Acylation and Condensation:** Cool the solution to 0°C in an ice bath. Slowly add acetic anhydride to the stirred solution. Following this, add boron trifluoride etherate dropwise. The reaction mixture will typically change color, indicating the formation of the dipyrromethene intermediate. Allow the reaction to stir at room temperature for several hours, monitoring the progress by thin-layer chromatography (TLC).
- **Oxidation and Complexation:** Once the formation of the dipyrromethene is deemed complete by TLC, add triethylamine to the reaction mixture, followed by an additional portion of boron trifluoride etherate. This step facilitates the complexation of the dipyrromethene with the BF_2 moiety. Continue stirring at room temperature for an additional period.
- **Work-up:** Quench the reaction by slowly adding water. Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane. Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- **Purification:** Filter the solution and remove the solvent under reduced pressure to yield the crude product. Purify the crude solid by column chromatography on silica gel, using a hexane/ethyl acetate gradient as the eluent.
- **Crystallization:** Collect the fractions containing the desired product and evaporate the solvent. The purified BODIPY 493/503 can be further recrystallized from a solvent system such as dichloromethane/hexane to obtain fine, colored crystals.

Experimental Workflow: Lipid Droplet Staining

BODIPY 493/503 is extensively used for the fluorescent labeling of intracellular lipid droplets. The following workflow outlines a typical procedure for staining live cells.

Lipid Droplet Staining Workflow Diagram



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Caption: A typical workflow for staining lipid droplets in live cells.

This technical guide provides a foundational understanding of the synthesis and application of BODIPY 493/503. For more specific applications and advanced modifications, consulting the primary literature is recommended.

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